

The Metabolic Significance of H-Leu-His-OH: A Technical Guide

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Compound of Interest

Compound Name: *H-Leu-his-OH*

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Abstract

The dipeptide **H-Leu-His-OH** (L-Leucyl-L-Histidine) is a naturally occurring metabolite, primarily understood through the lens of its constituent amino acids, L-leucine and L-histidine. While its specific signaling roles are an emerging area of research, its metabolic significance is largely attributed to its hydrolysis and the subsequent participation of its amino acid components in a myriad of physiological processes. This technical guide provides a comprehensive overview of the current understanding of **H-Leu-His-OH** as a metabolite, including its relationship with its isomer His-Leu, its physicochemical properties, the metabolic pathways of its constituents, and relevant experimental protocols for its study.

Introduction to H-Leu-His-OH and Its Isomer His-Leu

H-Leu-His-OH is a dipeptide composed of L-leucine and L-histidine.[1][2] Like other dipeptides, it can be sourced from the digestion of dietary proteins or the breakdown of endogenous proteins.[3] While research specifically focused on **H-Leu-His-OH** is limited, its isomer, His-Leu (L-Histidyl-L-Leucine), has been identified as a hydrolytic byproduct of angiotensin metabolism.[4][5] His-Leu is recognized for its role as a potent copper chelator, forming highly redox-active species, which suggests its involvement in metal ion homeostasis and redox signaling.[4][5] Although the order of amino acids can significantly alter the biological function of a peptide, in the context of metabolism where hydrolysis is a primary fate, the distinction may be less critical

as they both release the same constituent amino acids. However, for specific receptor interactions or transport mechanisms, the sequence is paramount.

Physicochemical and Biological Properties

A summary of the key physicochemical and biological properties of **H-Leu-His-OH** and its constituent amino acids is provided below.

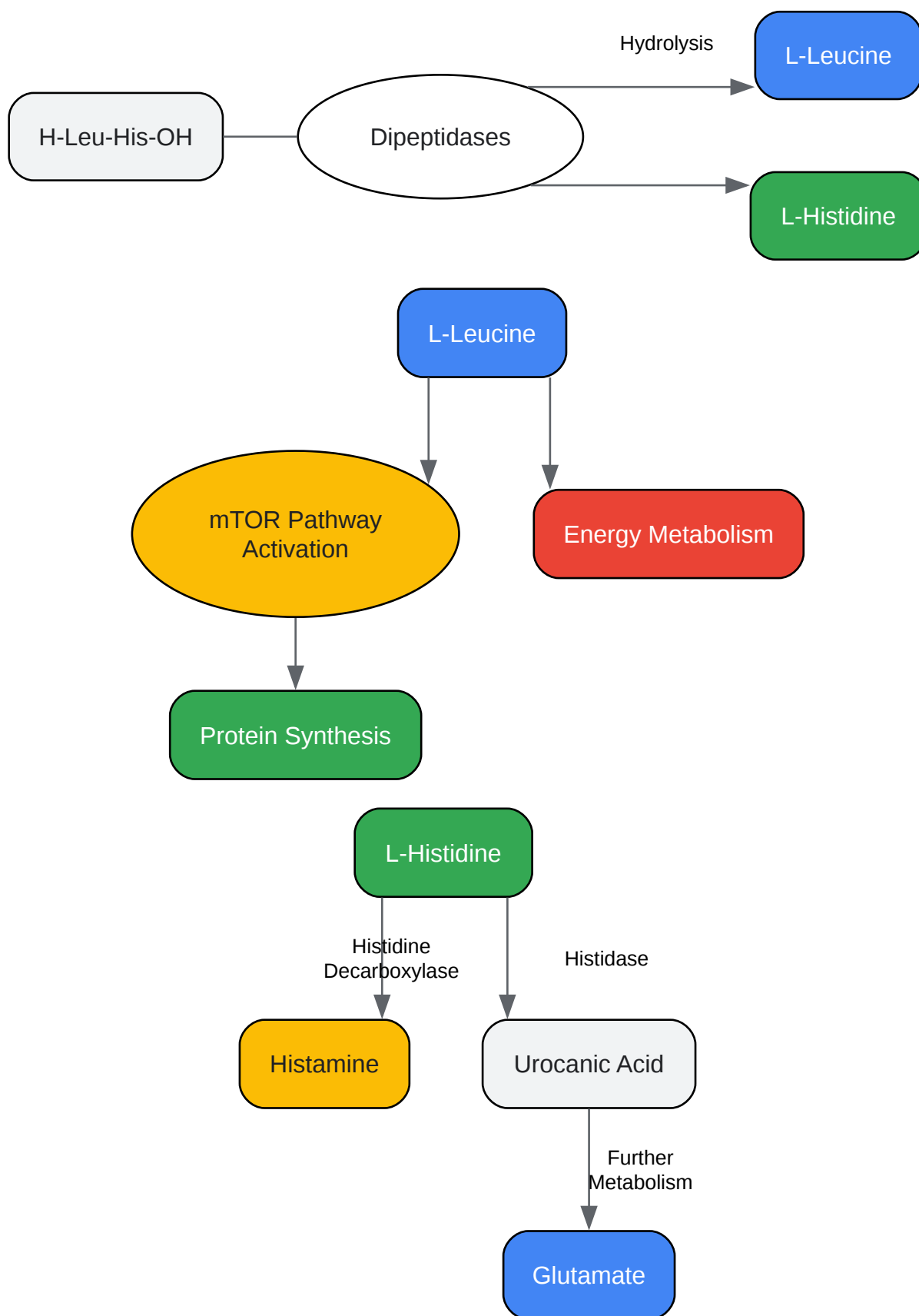
Property	H-Leu-His-OH / His-Leu	L-Leucine	L-Histidine
IUPAC Name	(2S)-2-[[[(2S)-2-amino-4-methylpentanoyl]amino]-3-(1H-imidazol-5-yl)propanoic acid	(2S)-2-amino-4-methylpentanoic acid	(2S)-2-amino-3-(1H-imidazol-4-yl)propanoic acid
Molecular Formula	C ₁₂ H ₂₀ N ₄ O ₃ [1]	C ₆ H ₁₃ NO ₂	C ₆ H ₉ N ₃ O ₂
Molecular Weight	268.31 g/mol [1] [6]	131.17 g/mol	155.15 g/mol
Biological Role	Metabolite, potential copper chelator (as His-Leu) [1] [4] [5] , building block for peptide synthesis. [5]	Essential amino acid, protein synthesis activator (mTOR pathway) [7] , energy metabolism. [7]	Essential amino acid, proton buffering, metal ion chelation, antioxidant, histamine precursor. [8] [9] [10]

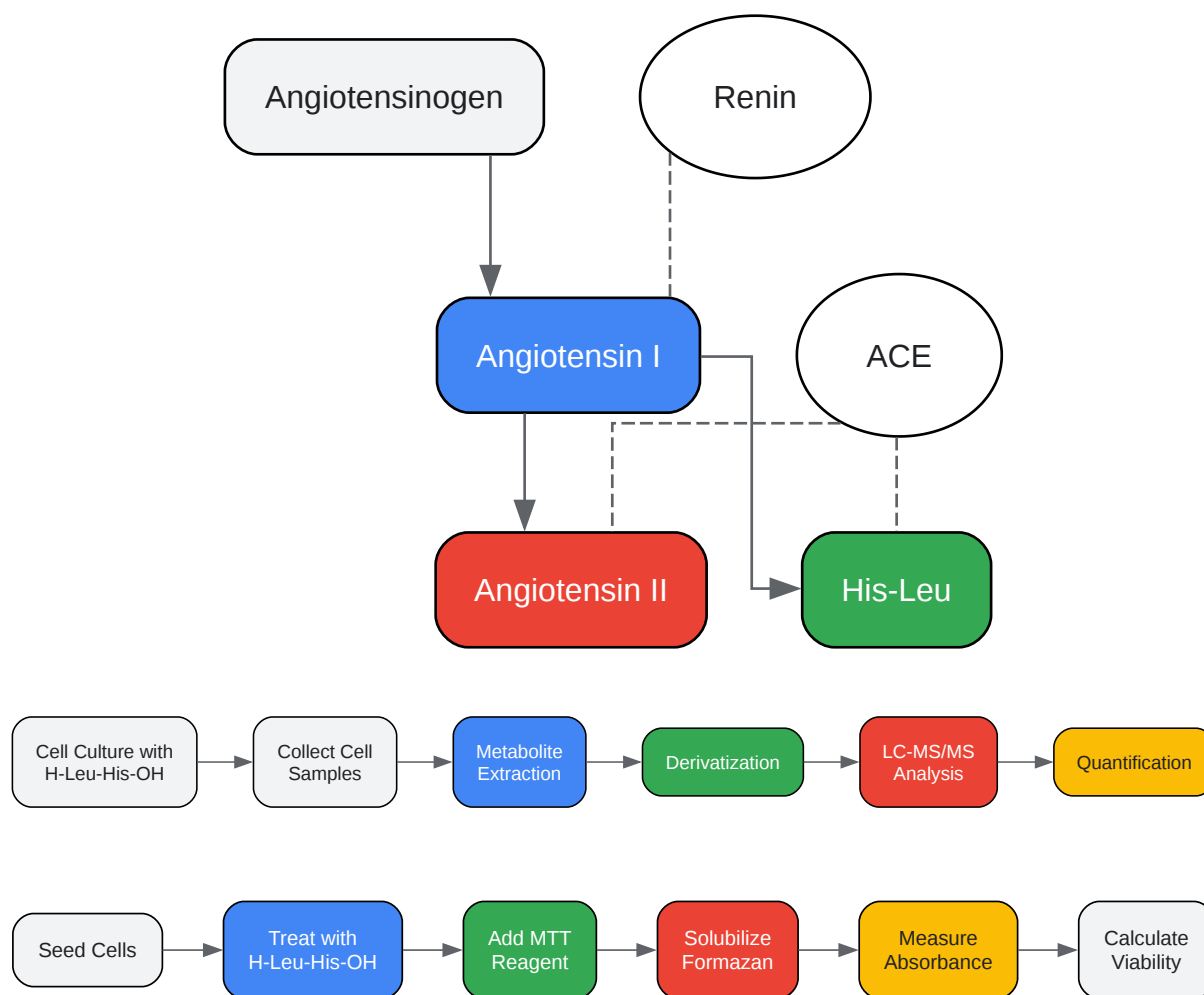
Metabolic Pathways

The primary metabolic fate of **H-Leu-His-OH** is believed to be its hydrolysis into L-leucine and L-histidine by peptidases. These amino acids then enter their respective, well-characterized metabolic pathways.

Hydrolysis of H-Leu-His-OH

Dipeptides are typically hydrolyzed in the bloodstream or within cells by various dipeptidases. This process releases the constituent amino acids for cellular utilization.





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